

5,5'-Methylenedisalicylic acid CAS number and molecular structure.

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 5,5'-Methylenedisalicylic acid

Cat. No.: B7784154

[Get Quote](#)

An In-depth Technical Guide to 5,5'-Methylenedisalicylic Acid

For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **5,5'-Methylenedisalicylic acid**, a versatile organic compound with significant applications in the pharmaceutical and materials science sectors. As a Senior Application Scientist, this document synthesizes key technical data with practical insights to support your research and development endeavors.

Core Identification and Chemical Profile

5,5'-Methylenedisalicylic acid is an organic compound characterized by two salicylic acid units linked by a methylene bridge.^[1] This structure confers both acidic and phenolic properties, making it a valuable intermediate in various synthetic pathways.^[1]

Table 1: Chemical Identifiers and Properties

Identifier	Value	Source(s)
CAS Number	122-25-8	[1] [2] [3] [4] [5]
Molecular Formula	C15H12O6	[2] [4] [6] [7]
Molecular Weight	288.26 g/mol	[2] [4] [7]
IUPAC Name	5-[(3-carboxy-4-hydroxyphenyl)methyl]-2-hydroxybenzoic acid	[2] [6] [7]
Synonyms	5,5'-Methylenebis(2-hydroxybenzoic acid), Methylenebis(salicylic acid), 3,3'-Dicarboxy-4,4'-dihydroxydiphenylmethane	[1] [2] [5] [7]
Appearance	Cream to off-white crystalline powder	[1] [6] [8]
Melting Point	232-242 °C	[6] [8] [9]
Solubility	Freely soluble in methanol, ethanol, ether, acetone, and glacial acetic acid. Very slightly soluble in hot water and practically insoluble in benzene, chloroform, and petroleum ether.	[1] [4]

Molecular Structure:

The structural arrangement of **5,5'-Methylenedisalicylic acid** is fundamental to its chemical reactivity and utility.

Caption: Molecular Structure of **5,5'-Methylenedisalicylic acid**.

Synthesis and Manufacturing

The classical synthesis of **5,5'-Methylenedisalicylic acid** involves the reaction of salicylic acid with formaldehyde in the presence of a strong acid catalyst, such as sulfuric acid.[4] This electrophilic substitution reaction forms the methylene bridge between two salicylic acid molecules.

Reaction Workflow:



[Click to download full resolution via product page](#)

Caption: General synthesis workflow for **5,5'-Methylenedisalicylic acid**.

Experimental Protocol Insight: The control of reaction temperature is critical to prevent the formation of undesired byproducts and to ensure a high yield of the target compound.

Purification is typically achieved through recrystallization from a suitable solvent mixture, such as acetone-benzene or chloroform-methanol, to obtain wedge-like crystals.[4][8][10]

Applications in Research and Drug Development

5,5'-Methylenedisalicylic acid serves as a crucial intermediate in the synthesis of more complex pharmaceutical compounds.[3] Its bifunctional nature, possessing both carboxylic acid and hydroxyl groups, allows for a variety of chemical modifications.

- **Building Block for Complex Molecules:** Its structure is a foundational component for creating larger, more intricate molecules essential in drug development.[3]
- **Formation of Metal Complexes:** The presence of chelating groups enables the formation of complexes with various metal ions, a property that can be exploited in the design of novel therapeutic agents and materials.[1]

- **Antioxidant Properties:** The phenolic hydroxyl groups impart antioxidant capabilities, which is an area of interest for potential therapeutic applications.[1]
- **Derivative Synthesis:** It is a precursor for derivatives such as Bacitracin Methylenedisalicylate, an antibiotic.[4] It is also used in the synthesis of Aurintricarboxylic acid.[8]

Analytical Methodologies

The analysis and quality control of **5,5'-Methylenedisalicylic acid** are essential for its application in regulated industries. High-Performance Liquid Chromatography (HPLC) is a commonly employed technique.

Table 2: HPLC Method Parameters

Parameter	Condition	Rationale
Technique	Reverse Phase (RP) HPLC	Suitable for the separation of moderately polar organic compounds.
Mobile Phase	Acetonitrile, Water, and Phosphoric Acid	A standard mobile phase for RP-HPLC providing good peak shape and resolution. For Mass Spectrometry (MS) compatibility, formic acid should be used instead of phosphoric acid.[5]
Column	Newcrom R1 or C18	These stationary phases offer good retention and separation for this analyte.[5]
Detection	UV Absorbance	The aromatic rings in the molecule provide strong UV absorbance for sensitive detection. A maximum absorbance is noted at 312 nm in ethanol.[8][10]

This HPLC method is scalable and can be adapted for preparative separation to isolate impurities or for pharmacokinetic studies.[\[5\]](#)

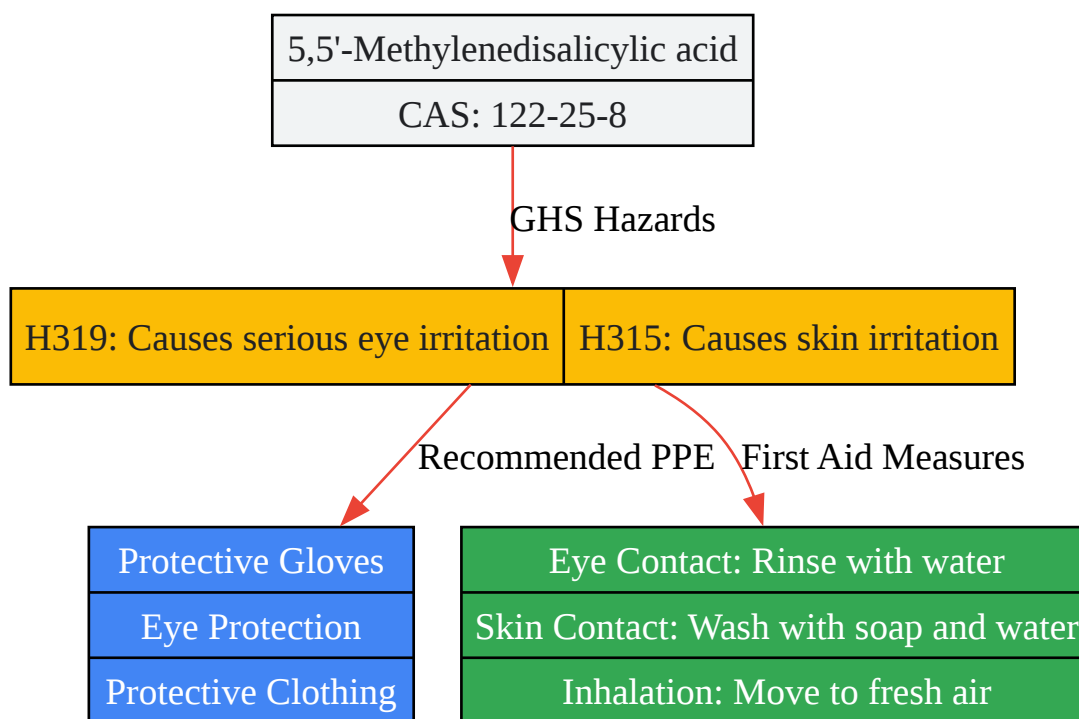
Safety and Handling

Proper handling of **5,5'-Methylenedisalicylic acid** is crucial to ensure laboratory safety. The following information is summarized from available Safety Data Sheets (SDS).

Key Safety Precautions:

- Eye Contact: Causes serious eye irritation.[\[7\]](#)[\[11\]](#) In case of contact, rinse cautiously with water for several minutes.[\[11\]](#)[\[12\]](#)
- Skin Contact: May cause skin irritation.[\[1\]](#)[\[11\]](#) Wash with plenty of soap and water after handling.[\[12\]](#)
- Inhalation: Avoid dust formation and inhalation.[\[12\]](#)[\[13\]](#) Move to fresh air if inhaled.[\[12\]](#)
- Personal Protective Equipment (PPE): Wear protective gloves, eye protection, and appropriate clothing to prevent skin exposure.[\[11\]](#)[\[13\]](#)
- Fire Fighting: Use dry chemical, carbon dioxide, or alcohol-resistant foam as extinguishing media.[\[12\]](#)
- Storage: Store in a cool, dry, and well-ventilated area in a tightly closed container.[\[14\]](#)

Hazard Identification:



[Click to download full resolution via product page](#)

Caption: Key hazard information and safety precautions.

Conclusion

5,5'-Methylenedisalicylic acid is a compound of significant interest due to its established role as a versatile chemical intermediate. Its well-defined synthesis, clear analytical protocols, and diverse applications in pharmaceuticals and beyond underscore its importance in scientific research and development. A thorough understanding of its chemical properties and adherence to safety guidelines are paramount for its effective and safe utilization.

References

- **5,5'-Methylenedisalicylic Acid**. The Merck Index Online. [Link]
- **5,5'-Methylenedisalicylic acid** | C₁₅H₁₂O₆. PubChem. [Link]
- **5,5'-Methylenedisalicylic acid**. SIELC Technologies. [Link]
- **5,5'-Methylenedisalicylic acid**. Chongqing Chemdad Co., Ltd. [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CAS 122-25-8: 5,5'-Methylenedisalicylic acid | CymitQuimica [cymitquimica.com]
- 2. CAS RN 122-25-8 | Fisher Scientific [fishersci.com]
- 3. 5,5'-Methylenedisalicylic Acid (122-25-8) at Nordmann - nordmann.global [nordmann.global]
- 4. 5,5'-Methylenedisalicylic Acid [drugfuture.com]
- 5. 5,5'-Methylenedisalicylic acid | SIELC Technologies [sielc.com]
- 6. 351730250 [thermofisher.com]
- 7. 5,5'-Methylenedisalicylic acid | C₁₅H₁₂O₆ | CID 67145 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. 5,5'-Methylenedisalicylic acid Ten Chongqing Chemdad Co. , Ltd [chemdad.com]
- 9. alfa-chemistry.com [alfa-chemistry.com]
- 10. 5,5'-Methylenedisalicylic acid | 122-25-8 [chemicalbook.com]
- 11. tcichemicals.com [tcichemicals.com]
- 12. chemicalbook.com [chemicalbook.com]
- 13. fishersci.com [fishersci.com]
- 14. echemi.com [echemi.com]
- To cite this document: BenchChem. [5,5'-Methylenedisalicylic acid CAS number and molecular structure.]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7784154#5-5-methylenedisalicylic-acid-cas-number-and-molecular-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com